

An In-depth Technical Guide to the Solubility of 1H-Benzimidazole-1-methanol

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Compound of Interest

Compound Name: 1H-Benzimidazole-1-methanol
Cat. No.: B106515

This guide provides a comprehensive overview of the solubility of **1H-Benzimidazole-1-methanol**, a key physicochemical property for researchers, and quantitative solubility data for **1H-Benzimidazole-1-methanol** is not extensively available in the public domain, this document synthesizes the known theoretical considerations, and provides detailed experimental protocols for its determination. This approach equips researchers with the foundational compound and its derivatives.

Introduction to 1H-Benzimidazole-1-methanol and its Physicochemical Profile

1H-Benzimidazole-1-methanol is a derivative of benzimidazole, a heterocyclic aromatic organic compound. Benzimidazole and its derivatives are of activities.[1][2] The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and therapeutic efficacy. Poor at hindering clinical development.

Physicochemical Properties of **1H-Benzimidazole-1-methanol**:

Property	Value	Source
Molecular Formula	C8H8N2O	[3]
Molecular Weight	148.16 g/mol	[3]
Appearance	Expected to be a crystalline solid	Inferrec
pKa	11.57±0.10 (Predicted for 1H-Benzimidazole-2-methanol)	[5]

The presence of both a hydrogen-bond donor (-OH) and acceptor (imidazole nitrogens) suggests that **1H-Benzimidazole-1-methanol** will exhibit some benzimidazole core contributes to its hydrophobicity, which can limit its aqueous solubility.

Theoretical Framework of Solubility

The solubility of a solid in a liquid is governed by the equilibrium between the solid phase and the solution. This equilibrium is influenced by the physical (methanol) and the solvent, as well as by external factors such as temperature and pH.

Solvent-Solute Interactions

The principle of "like dissolves like" is a fundamental concept in predicting solubility. The solubility of **1H-Benzimidazole-1-methanol** is expected to be dipole-dipole interactions.[4] Conversely, its solubility is likely to be low in non-polar solvents like hydrocarbons.[4]

pH-Dependent Solubility

The benzimidazole moiety contains both acidic and basic nitrogen atoms. The imidazole ring can be protonated in acidic conditions and deprotonated molecule's overall charge and, consequently, its interaction with polar solvents like water. The solubility of benzimidazoles is therefore expected to be equation can be used to predict the ratio of ionized to un-ionized forms at a given pH, which in turn influences solubility.

Temperature Effects

Generally, the solubility of solid compounds increases with temperature.[4] This is because the dissolution process is often endothermic, meaning it a temperature will shift the equilibrium towards the dissolution of more solid. The relationship between temperature and solubility can be described by the

Experimental Determination of Solubility

Given the limited published data for **1H-Benzimidazole-1-methanol**, experimental determination of its solubility is crucial. The following are standard

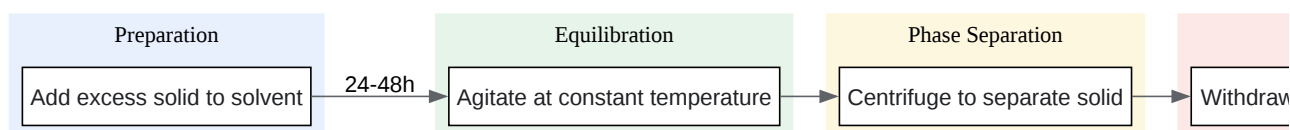
Equilibrium Shake-Flask Method

The shake-flask method is the gold standard for determining equilibrium solubility. It is a robust and widely accepted method.

Protocol:

- Preparation: Add an excess amount of solid **1H-Benzimidazole-1-methanol** to a known volume of the desired solvent (e.g., water, phosphate buffer).
- Equilibration: Agitate the vials at a constant temperature for a predetermined period (typically 24-48 hours) to ensure equilibrium is reached. A thermocouple can be used to monitor the temperature.
- Phase Separation: After equilibration, allow the suspension to settle. Centrifuge the samples at a high speed to separate the undissolved solid from the supernatant.
- Sampling and Analysis: Carefully withdraw an aliquot of the clear supernatant. The concentration of **1H-Benzimidazole-1-methanol** in the supernatant can be determined using High-Performance Liquid Chromatography (HPLC) with UV detection or mass spectrometry.
- Quantification: A pre-validated calibration curve of the compound in the same solvent system is used to determine the concentration, which represents the equilibrium solubility.

Diagram of the Shake-Flask Solubility Workflow:



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Caption: Workflow for the equilibrium shake-flask solubility determination method.

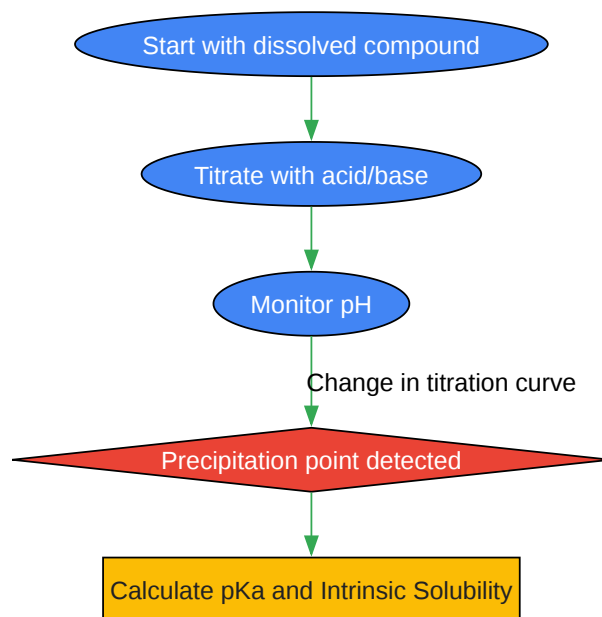
Potentiometric Titration

For ionizable compounds like **1H-Benzimidazole-1-methanol**, potentiometric titration can be a rapid and efficient method to determine the intrinsic solubility.

Protocol:

- Sample Preparation: A known amount of the compound is dissolved in a mixture of an organic co-solvent and water.
- Titration: The solution is titrated with a standardized acid or base. The pH of the solution is monitored throughout the titration using a calibrated pH meter.
- Data Analysis: The point at which the compound begins to precipitate is detected by a change in the titration curve. The pKa and the solubility of the compound can be determined from this point.

Diagram of the Potentiometric Titration Logic:



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Caption: Logical flow of solubility determination by potentiometric titration.

Factors Influencing the Solubility of Benzimidazoles

Based on studies of benzimidazole and its derivatives, the following factors are critical in determining the solubility of **1H-Benzimidazole-1-methanol**

Solvent Polarity

The solubility of benzimidazoles is generally higher in polar solvents and lower in non-polar solvents.[4] For instance, benzimidazole itself is freely soluble in benzene and petroleum ether.[6] It is expected that **1H-Benzimidazole-1-methanol** will follow a similar trend, with good solubility in alcohols like methanol.

Temperature

As with most solid organic compounds, the solubility of benzimidazoles increases with increasing temperature.[4] Experimental data for various benzimidazoles show a positive correlation between temperature and solubility.

pH

The pH of the aqueous medium has a significant effect on the solubility of benzimidazoles due to the presence of ionizable groups.[4] In acidic solutions, the more soluble salt is formed. Conversely, in strongly alkaline solutions, the N-H proton can be removed, also potentially increasing solubility. The minimum solubility is observed at the isoelectric point.

Crystal Polymorphism

The solid-state properties of a compound, such as its crystal form (polymorphism), can have a profound impact on its solubility. Different polymorphs consequently, different solubilities. It is essential to characterize the solid form of **1H-Benzimidazole-1-methanol** being used in solubility studies, for example, by differential scanning calorimetry (DSC).

Conclusion

While specific, quantitative solubility data for **1H-Benzimidazole-1-methanol** are not readily available in the literature, a comprehensive understanding can be achieved by applying established principles of physical chemistry and the known properties of the benzimidazole class of compounds. This guide provides the theoretical framework to determine the solubility of **1H-Benzimidazole-1-methanol** accurately. A thorough characterization of its solubility in various solvents and across a range of temperatures is essential for any pharmaceutical or chemical application.

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